

Best practices for storing and handling Oxazole-5-carboxylic acid

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Compound of Interest

Compound Name: Oxazole-5-carboxylic acid

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Technical Support Center: Oxazole-5-carboxylic Acid

This technical support center provides essential information for researchers, scientists, and drug development professionals on the best practices for storing and handling **Oxazole-5-carboxylic acid**.

Frequently Asked Questions (FAQs)

Q1: What is **Oxazole-5-carboxylic acid**?

A1: **Oxazole-5-carboxylic acid** is a heterocyclic organic compound with the molecular formula $C_4H_3NO_3$.^{[1][2]} It features a five-membered oxazole ring containing both nitrogen and oxygen atoms, with a carboxylic acid functional group at the 5-position.^[2] This structure makes it a valuable building block in the synthesis of pharmaceuticals, agrochemicals, and advanced materials.^[1]

Q2: What are the general characteristics of **Oxazole-5-carboxylic acid**?

A2: **Oxazole-5-carboxylic acid** is typically a white to off-white or yellow solid.^{[1][2]} It is soluble in polar solvents such as water and alcohols.^{[2][3]}

Q3: What are the recommended storage conditions for **Oxazole-5-carboxylic acid**?

A3: To ensure the stability and integrity of **Oxazole-5-carboxylic acid**, it should be stored in a tightly sealed container in a dry, cool, and well-ventilated area.^[4] The recommended storage temperature is between 0°C and 8°C.^[1] Some suppliers suggest room temperature storage, but keeping it in a dark, sealed, and dry place is crucial.^[3]

Q4: What personal protective equipment (PPE) should be worn when handling **Oxazole-5-carboxylic acid**?

A4: When handling **Oxazole-5-carboxylic acid**, it is essential to wear appropriate personal protective equipment to prevent skin and eye contact, as well as inhalation. This includes:

- Eye/Face Protection: Wear chemical safety goggles or a face shield.^[4]
- Skin Protection: Wear protective gloves and a lab coat.^[4]
- Respiratory Protection: If there is a risk of inhaling dust, use a NIOSH/MSHA-approved respirator.^[4]

Q5: What are the known incompatibilities of **Oxazole-5-carboxylic acid**?

A5: **Oxazole-5-carboxylic acid** is incompatible with strong oxidizing agents.^[4] Contact with these substances should be avoided to prevent hazardous reactions.

Q6: How should **Oxazole-5-carboxylic acid** waste be disposed of?

A6: Dispose of contents and containers to an approved waste disposal plant.^[4] Always consult local, regional, and national hazardous waste regulations for complete and accurate classification and disposal procedures.^[4] Do not empty into drains.^[4]

Quantitative Data Summary

Property	Value	Source(s)
Molecular Formula	C ₄ H ₃ NO ₃	[1] [2]
Molecular Weight	113.07 g/mol	[1]
Appearance	White to off-white or yellow solid	[1] [2]
Purity	≥ 97% (HPLC)	[1]
Storage Temperature	0 - 8 °C	[1]
Solubility	Soluble in polar solvents (e.g., water, alcohols)	[2] [3]

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
Difficulty Dissolving	- Incorrect solvent selection.- Insufficient solvent volume.- Low temperature.	- Ensure a polar solvent such as water or alcohol is being used. [2] [3] - Gradually increase the solvent volume while stirring.- Gently warm the mixture if the compound's stability at higher temperatures is not a concern.
Discoloration of the Solid	- Exposure to light, air, or contaminants.- Gradual decomposition over time.	- Store the compound in a dark, tightly sealed container. [3] - If significant discoloration is observed, it may indicate degradation, and the purity should be re-assessed before use.
Unexpected Reaction Outcome	- Contaminated starting material.- Presence of incompatible substances (e.g., strong oxidizing agents). [4] - Incorrect reaction conditions (e.g., temperature, pH).	- Use fresh, properly stored Oxazole-5-carboxylic acid.- Ensure all glassware is clean and dry.- Verify that no incompatible chemicals are present in the reaction mixture.
Skin or Eye Irritation	- Direct contact with the compound.	- In case of skin contact, wash immediately with plenty of soap and water. [4] - For eye contact, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. [4] - Seek medical attention if irritation persists. [4] [5]

Experimental Protocols

General Protocol for Amide Coupling Reaction

This protocol describes a general procedure for the synthesis of an amide using **Oxazole-5-carboxylic acid** as a starting material.

Materials:

- **Oxazole-5-carboxylic acid**
- Amine
- Coupling agent (e.g., HATU, HBTU)
- Organic base (e.g., DIPEA, triethylamine)
- Anhydrous polar aprotic solvent (e.g., DMF, DCM)
- Stir plate and stir bar
- Round-bottom flask
- Nitrogen or Argon gas supply
- Standard work-up and purification equipment

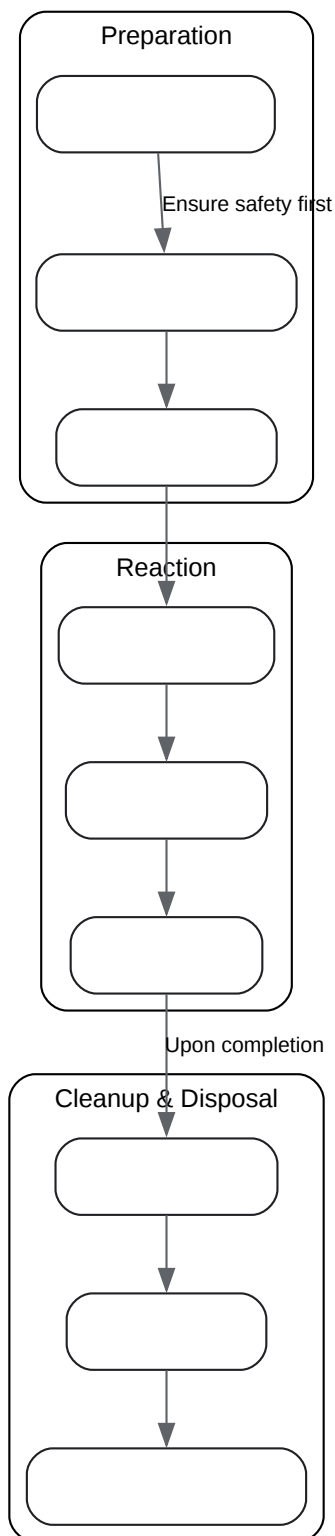
Procedure:

- **Preparation:** Under an inert atmosphere (Nitrogen or Argon), add **Oxazole-5-carboxylic acid** to a dry round-bottom flask.
- **Dissolution:** Add the anhydrous polar aprotic solvent and stir until the acid is fully dissolved.
- **Activation:** Add the coupling agent and the organic base to the solution. Stir the mixture at room temperature for 15-30 minutes to activate the carboxylic acid.
- **Amine Addition:** Slowly add the amine to the reaction mixture.
- **Reaction:** Allow the reaction to stir at room temperature. Monitor the reaction progress using an appropriate technique (e.g., TLC, LC-MS).

- **Work-up:** Once the reaction is complete, quench the reaction with water or a suitable aqueous solution. Extract the product with an appropriate organic solvent.
- **Purification:** Wash the organic layer with brine, dry it over an anhydrous salt (e.g., Na_2SO_4 or MgSO_4), filter, and concentrate under reduced pressure. Purify the crude product by a suitable method such as column chromatography or recrystallization.

Visualizations

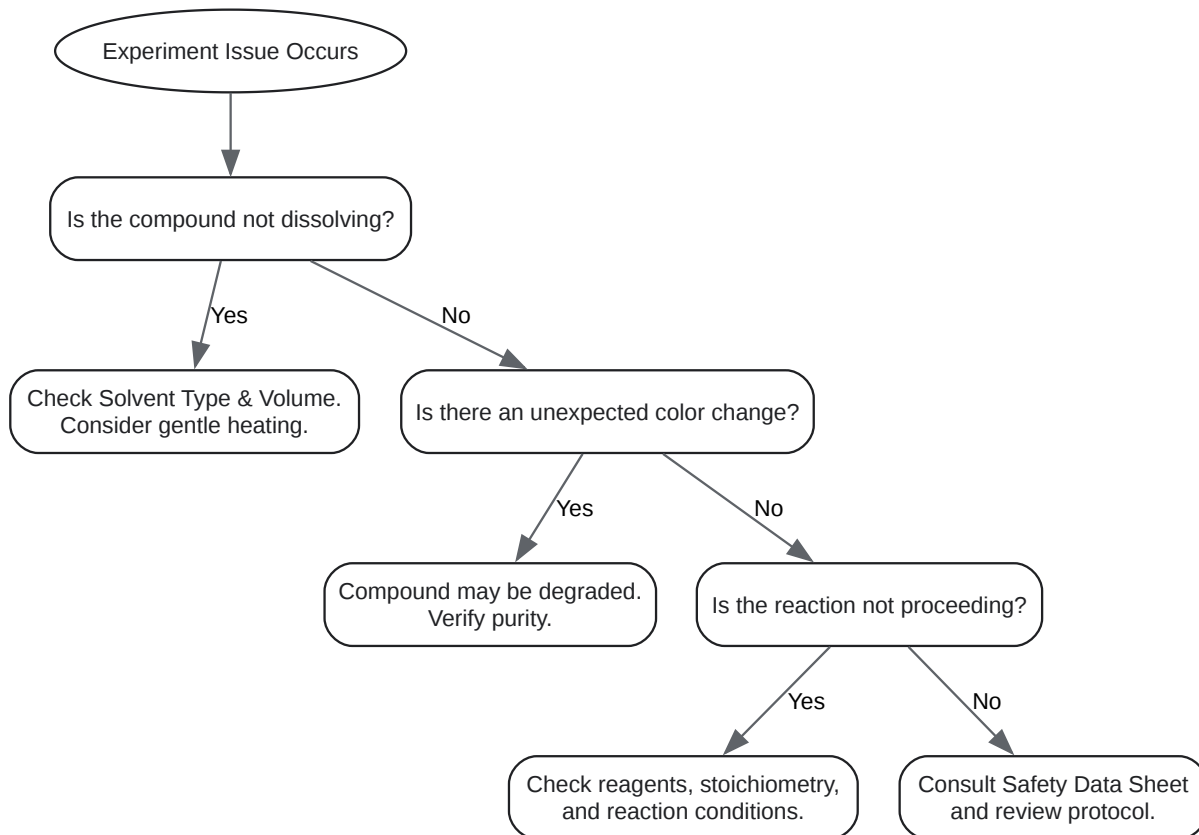
Experimental Workflow for Handling Oxazole-5-carboxylic Acid



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Caption: A flowchart illustrating the safe handling workflow for **Oxazole-5-carboxylic acid**.

Troubleshooting Guide for Oxazole-5-carboxylic Acid Experiments



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Caption: A decision tree for troubleshooting common experimental issues.

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